

# Technical Guide: Solubility & Handling of 6-Methoxy-3-methyl-1H-indole

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## Compound of Interest

Compound Name: 6-methoxy-3-methyl-1H-indole

CAS No.: 2400-36-4

Cat. No.: B3050157

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## Executive Summary

**6-Methoxy-3-methyl-1H-indole** is a lipophilic, electron-rich indole derivative.<sup>[1]</sup> Its solubility behavior is governed by the hydrophobic indole core and the methyl group at C3, modulated slightly by the electron-donating methoxy group at C6. It exhibits excellent solubility in polar aprotic solvents (DMSO, DMF) and chlorinated solvents (DCM, Chloroform), moderate solubility in alcohols, and negligible solubility in water.

- CAS Number: 2400-36-4<sup>[1][2][3]</sup>
- Molecular Formula: C<sub>10</sub>H<sub>11</sub>NO<sup>[1][4]</sup>
- Molecular Weight: 161.20 g/mol <sup>[1][2][4]</sup>
- Primary Application: Synthetic intermediate for pharmaceutical alkaloids; fluorescent probe precursor.<sup>[1]</sup>

## Physicochemical Profile & Solubility Logic

Understanding the molecular properties is essential for predicting solubility in novel solvent systems.[1]

Property	Value / Characteristic	Impact on Solubility
LogP (Predicted)	-2.60 – 2.90	Lipophilic. Prefers organic phases.[1] Partitions poorly into aqueous media.[1]
H-Bond Donors	1 (Indole NH)	Capable of H-bonding with acceptors (DMSO, Acetone), enhancing solubility in polar aprotic solvents.[1]
H-Bond Acceptors	2 (Methoxy O, Indole N)	The methoxy group increases polarity relative to 3-methylindole, improving solubility in alcohols (MeOH, EtOH).[1]
Melting Point	-88–95 °C (Estimated)*	Solid at room temperature.[1] Low melting point facilitates dissolution upon gentle warming.[1]
Boiling Point	308.5 °C (at 760 mmHg)	High boiling point requires high-vacuum for distillation; recrystallization is preferred for purification.[1]

\*Note: While specific experimental MP data for the free base is variable in literature, analogs like 3-methylindole (MP 95°C) and 6-methoxyindole (MP 91°C) suggest a range of 90±5°C.

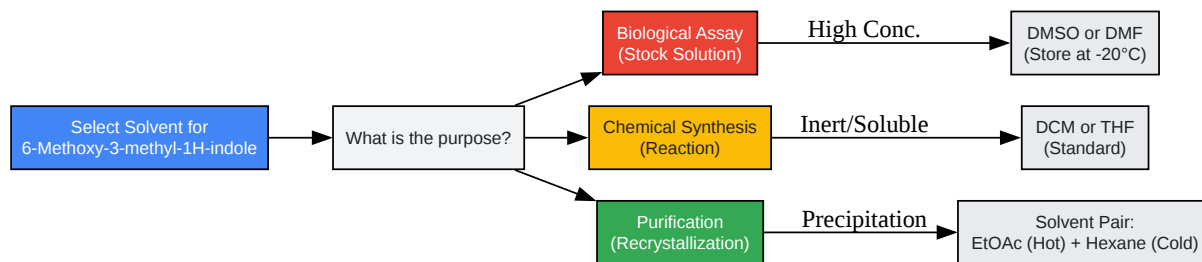
## Solvent Compatibility & Classification

The following table categorizes solvents based on their efficacy for dissolving **6-methoxy-3-methyl-1H-indole**.

## Solubility Classification Table

Solvent Class	Solvents	Solubility Rating	Application
Polar Aprotic	DMSO, DMF, DMAc	Excellent (>100 mg/mL)	Primary Choice. Ideal for stock solutions (10-50 mM) for biological assays.[1]
Chlorinated	Dichloromethane (DCM), Chloroform	High (>50 mg/mL)	Reaction solvent; liquid-liquid extraction (organic phase).[1]
Esters	Ethyl Acetate (EtOAc)	Good	Extraction; "Good" solvent in recrystallization pairs. [1]
Alcohols	Methanol, Ethanol	Moderate	Reaction solvent; "Good" solvent in recrystallization (when heated).[1]
Ethers	THF, Diethyl Ether	Moderate	Reaction solvent (e.g., Grignard, reduction). [1]
Alkanes	Hexanes, Heptane, Pentane	Poor / Insoluble	Anti-solvent. Used to precipitate the compound during recrystallization.[1]
Aqueous	Water, PBS, Saline	Insoluble	Aqueous layer in extractions; requires co-solvent (DMSO) for bioassays.[1]

## Solubility Decision Tree



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Figure 1: Decision matrix for solvent selection based on experimental intent.[1]

## Experimental Protocols

### Protocol A: Preparation of 50 mM Stock Solution (DMSO)

For biological assays (cell culture, enzymatic inhibition).

- Calculate Mass: To prepare 1 mL of 50 mM stock:

[1]

- Weighing: Weigh ~8.1 mg of **6-methoxy-3-methyl-1H-indole** into a sterile amber glass vial (protect from light).
- Dissolution: Add 1.0 mL of anhydrous DMSO (Dimethyl Sulfoxide).
- Mixing: Vortex for 30 seconds. The solid should dissolve instantly, forming a clear, slightly yellow solution.
  - Troubleshooting: If particles remain, sonicate for 1 minute at room temperature.
- Storage: Aliquot into small volumes (e.g., 50  $\mu$ L) to avoid freeze-thaw cycles. Store at -20°C or -80°C.
  - Stability:[1][5][6] Stable for >6 months at -20°C if protected from moisture and light.[1]

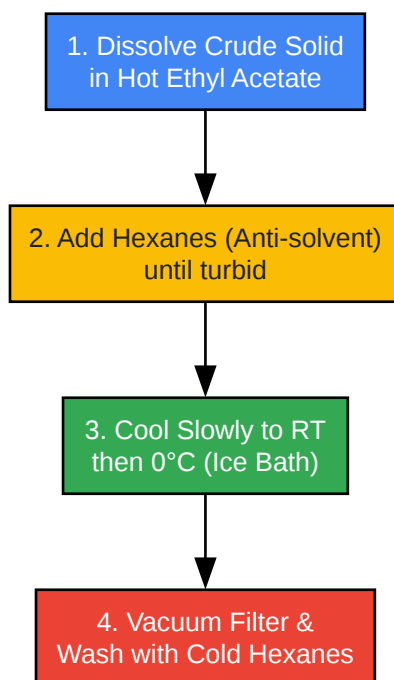
## Protocol B: Recrystallization (Purification)

For purifying crude material synthesized via Fischer Indole Synthesis.[1]

Solvent System: Ethyl Acetate (Solvent) / Hexanes (Anti-solvent).[1]

- **Dissolution:** Place crude solid in a round-bottom flask. Add the minimum amount of Ethyl Acetate required to dissolve the solid at near-boiling temperature (~75°C).[1]
- **Filtration (Optional):** If insoluble particles (e.g., salts) are present, filter the hot solution through a glass wool plug or sintered funnel.
- **Precipitation:** Remove from heat. While still warm, add Hexanes dropwise until a faint turbidity (cloudiness) persists.
- **Crystal Growth:** Add 1-2 drops of Ethyl Acetate to clear the solution. Cap the flask and allow it to cool slowly to room temperature on a cork ring.
- **Harvesting:** Once at room temperature, place the flask in an ice bath (0°C) for 1 hour to maximize yield. Filter the crystals via vacuum filtration and wash with cold Hexanes.[1]
- **Drying:** Dry under high vacuum to remove solvent residues.[1]

## Recrystallization Workflow Diagram



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Figure 2: Step-by-step purification workflow using the solvent/anti-solvent method.

## Critical Handling & Stability

- Oxidation Sensitivity: Indoles, particularly electron-rich ones like 6-methoxy-3-methylindole, are prone to oxidation at the C2 position or polymerization upon prolonged exposure to air and light.
  - Recommendation: Store solid under an inert atmosphere (Argon or Nitrogen).[1]
- Light Sensitivity: The compound may darken (turn brown/red) upon exposure to light.[1]
  - Recommendation: Use amber vials or wrap containers in aluminum foil.
- Acid Sensitivity: While stable in weak acids, strong mineral acids can induce polymerization or dimerization (similar to skatole).

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